

# Monomethyl Succinate: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: Monomethyl succinate

Cat. No.: B1246346

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## Introduction

Monomethyl succinate, also known as succinic acid monomethyl ester, is a dicarboxylic acid monoester that serves as a key intermediate in various organic and pharmaceutical syntheses. Its physical properties, particularly its melting and boiling points, are critical parameters for its purification, handling, and application in further chemical reactions. This technical guide provides an in-depth overview of the melting and boiling points of monomethyl succinate, details the experimental protocols for their determination, and illustrates a relevant synthetic pathway.

## Physicochemical Data

The melting and boiling points of monomethyl succinate are well-documented, though slight variations in reported values exist, often attributable to differences in experimental conditions and sample purity.

Physical Property	Value	Conditions
Melting Point	52 - 60 °C	Ambient Pressure
Boiling Point	151 °C	20 mmHg
259.2 °C	760 mmHg	
Appearance	White crystalline powder or chunks	-

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental in chemical analysis. The following are detailed methodologies applicable to a crystalline organic solid like monomethyl succinate.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Materials:

- Monomethyl succinate sample
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- **Sample Preparation:** A small amount of dry monomethyl succinate is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the sample into

the sealed end. This process is repeated until a packed sample column of 2-3 mm in height is achieved.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure monomethyl succinate, this range should be narrow, typically within 1-2°C.

## Boiling Point Determination at Reduced Pressure (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point, determination at reduced pressure is necessary.

Materials:

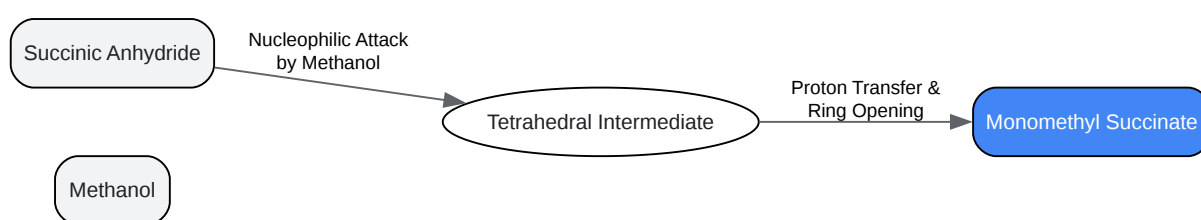
- Monomethyl succinate sample
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Vacuum source and manometer

Procedure:

- **Sample Preparation:** A small amount of monomethyl succinate is placed in the small test tube.
- **Apparatus Setup:** A capillary tube is inverted (sealed end up) and placed inside the test tube containing the sample. The test tube is then attached to a thermometer.
- **Vacuum Application:** The apparatus is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 20 mmHg) and measured with a manometer.
- **Heating:** The assembly is immersed in a heating bath. The bath is heated gradually.
- **Observation:** As the liquid heats, trapped air in the inverted capillary will bubble out. The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary tip. To confirm, the heating is stopped, and as the liquid cools, the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point at that specific pressure.

## Synthesis of Monomethyl Succinate

A common and efficient method for the synthesis of monomethyl succinate is the esterification of succinic anhydride with methanol. This reaction proceeds via the ring-opening of the anhydride.



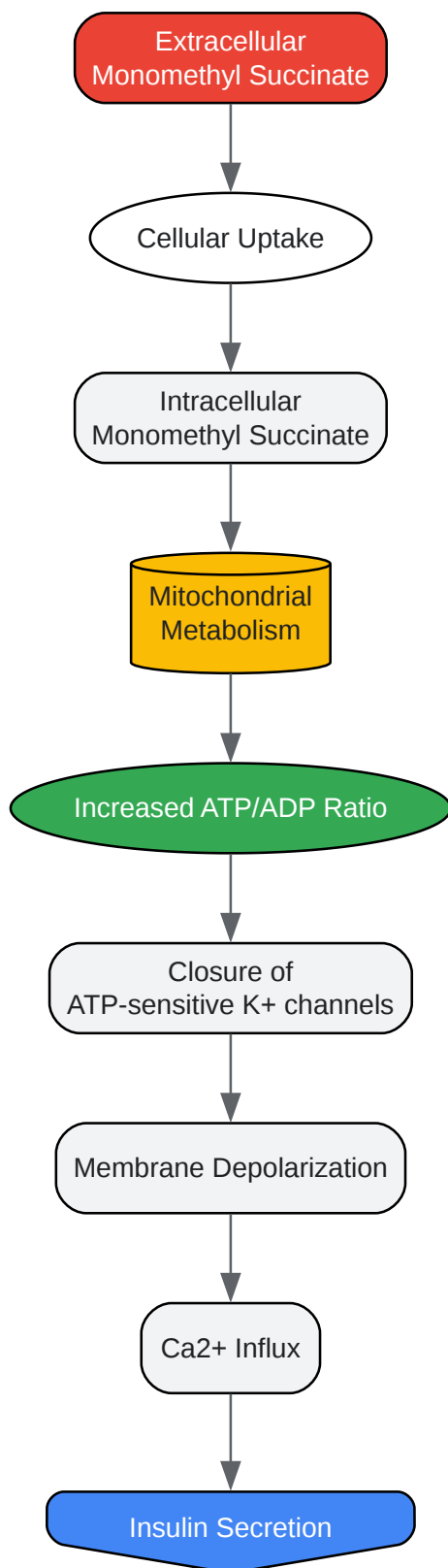
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Synthesis of Monomethyl Succinate from Succinic Anhydride.

## Signaling Pathway Involvement

Recent research has highlighted the role of monomethyl succinate as a signaling molecule, particularly in metabolic processes. For instance, it has been shown to stimulate insulin

secretion from pancreatic  $\beta$ -cells. This involves its uptake and metabolism within the cell, leading to changes in cellular energy status and signaling cascades.



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Proposed pathway for Monomethyl Succinate-induced insulin secretion.

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